

Application Notes and Protocols for ONO-0740556 in Animal Model Studies

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Compound of Interest

Compound Name: ONO-0740556

Cat. No.: B12398866

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Introduction

ONO-0740556 is a potent and chemically stable synthetic agonist for the lysophosphatidic acid receptor 1 (LPA1). As a G-protein coupled receptor, LPA1 is implicated in a variety of physiological and pathological processes. Preclinical research suggests that modulation of LPA1 activity may hold therapeutic potential for several conditions, including neuropathic pain, obesity, and urinary incontinence. These application notes provide an overview of the in vitro activity of **ONO-0740556** and detailed, hypothetical protocols for its investigation in relevant animal models.

In Vitro Activity of ONO-0740556

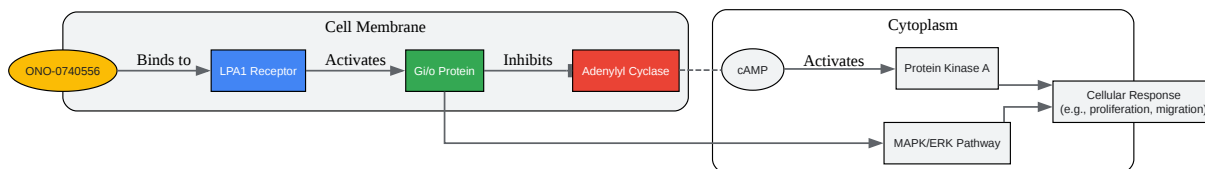
ONO-0740556 is a highly potent agonist of the human LPA1 receptor, demonstrating significantly greater activity than the endogenous ligand, lysophosphatidic acid (LPA).^[1] Its efficacy has been characterized using in vitro G-protein dissociation assays.

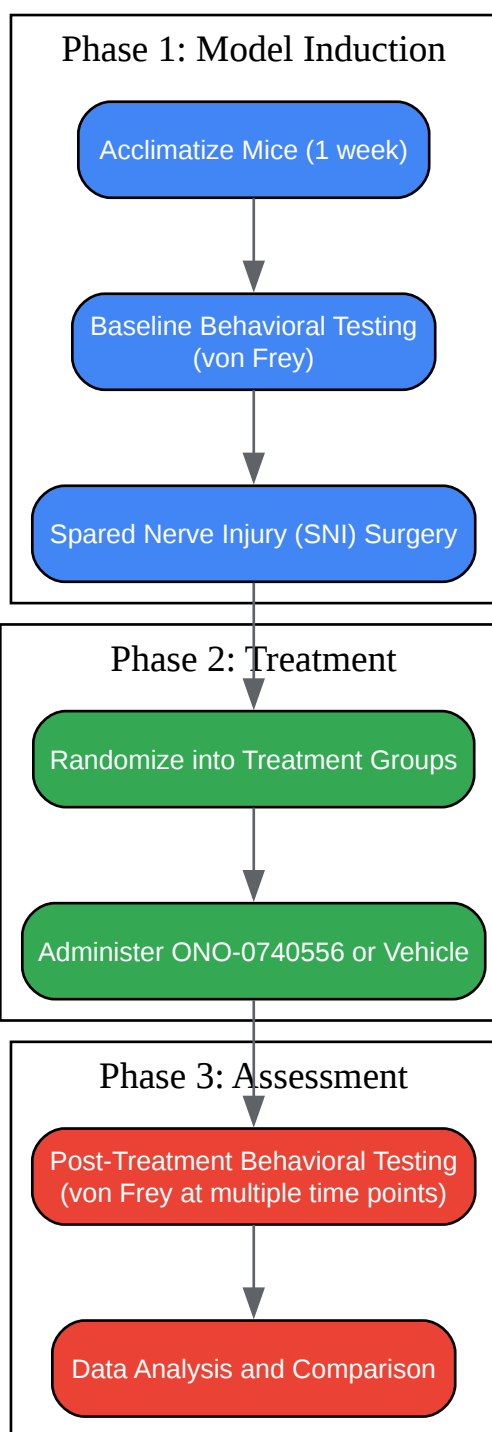
Quantitative Data Summary

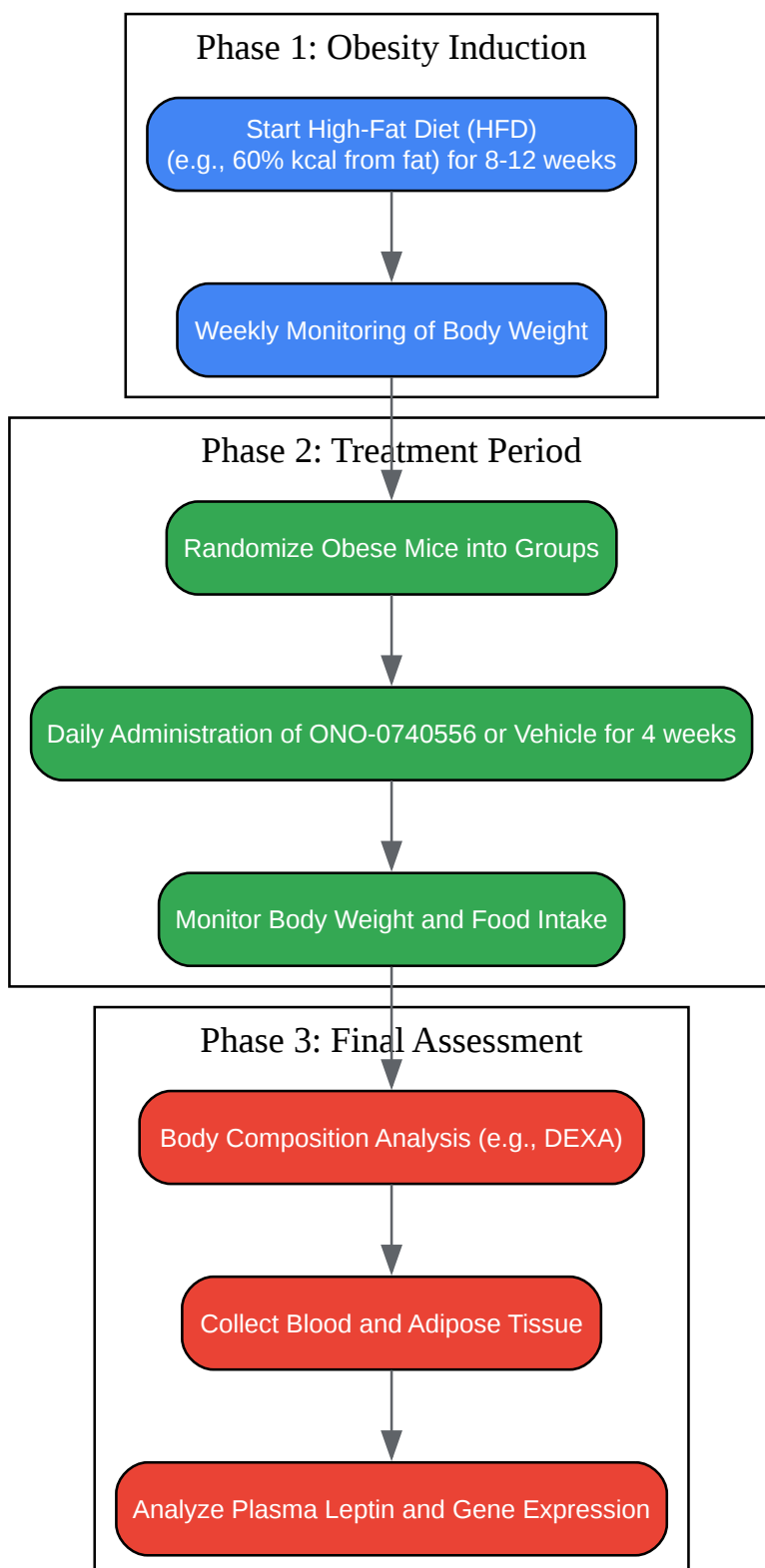
Compound	Target	Assay Type	EC50 (nM)	Reference
ONO-0740556	Human LPA1	NanoBiT-G-protein dissociation	0.26	[1][2][3]
Lysophosphatidic Acid (LPA)	Human LPA1	NanoBiT-G-protein dissociation	~7.8	[1]

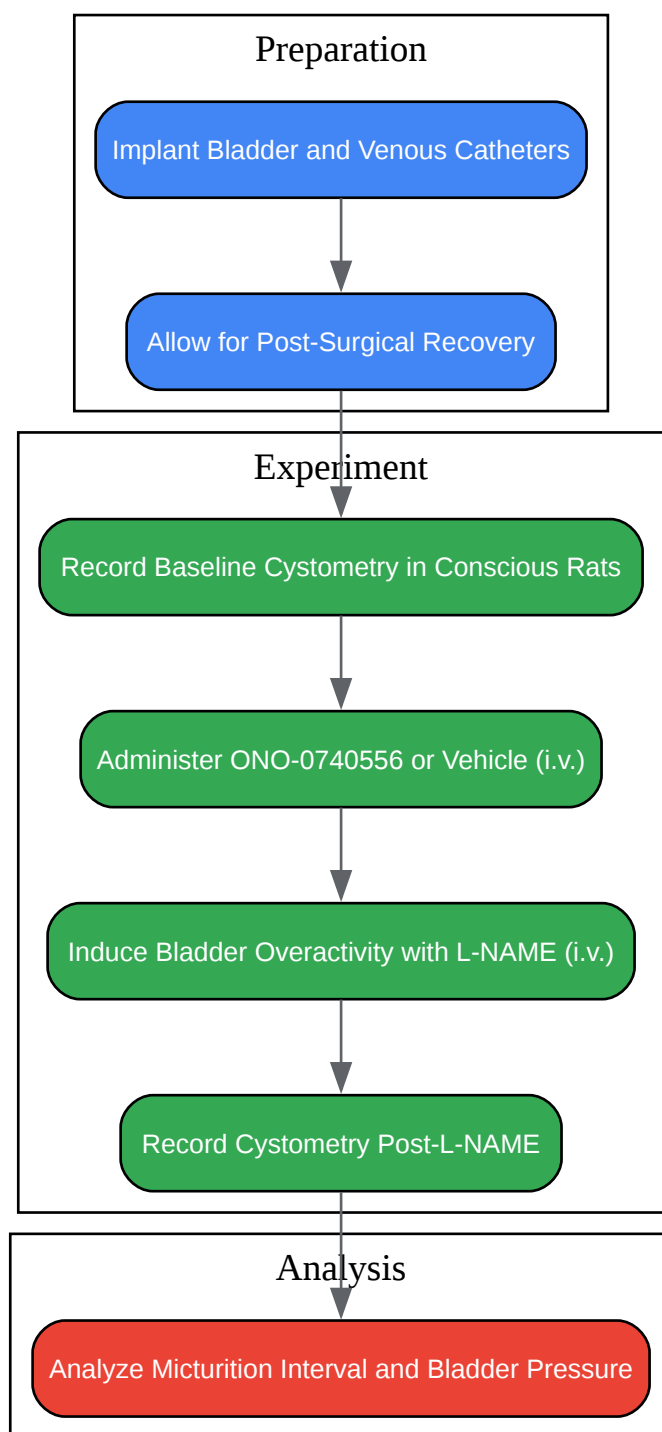
Signaling Pathway of ONO-0740556

ONO-0740556 exerts its effects by binding to the LPA1 receptor, which primarily couples to the Gi/o family of G proteins.[1] Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Downstream effects can include modulation of ion channels and activation of the MAPK/ERK signaling cascade, influencing cellular processes such as proliferation, migration, and survival.









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References

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- To cite this document: BenchChem. [Application Notes and Protocols for ONO-0740556 in Animal Model Studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398866/docs#application-notes-and-protocols-for-ono-0740556-in-animal-model-studies]

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